

Odor threshold of 3-(Methylthio)butanal in water and oil

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Compound of Interest

Compound Name: 3-(Methylthio)butanal

Cat. No.: B041657

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An In-depth Technical Guide on the Odor Threshold of **3-(Methylthio)butanal** in Water and Oil

This guide provides a comprehensive overview of the current scientific understanding of the odor threshold of **3-(Methylthio)butanal**, a compound noted for its complex aroma profile. It is intended for researchers, scientists, and professionals in the fields of sensory science, food chemistry, and drug development. This document details available data on its sensory perception, outlines experimental protocols for odor threshold determination, and illustrates the biochemical pathways involved in its detection.

Quantitative Data on 3-(Methylthio)butanal

Precise odor threshold values for **3-(Methylthio)butanal** in both water and oil are not readily available in the public domain. However, related sensory information, such as taste descriptions at specific concentrations, has been documented. It is crucial to distinguish between taste and odor thresholds, as they represent different sensory modalities.

Table 1: Sensory and Physical Properties of **3-(Methylthio)butanal**

Property	Value/Description	Medium
Odor Description	Green, musky, buchu, potato chip, sulfurous, vegetative, cabbage-like, fishy nuance	0.10% in dipropylene glycol
Taste Description	Vegetative, tomato, fishy, and sulfurous	0.20 ppm
Solubility in Water	1.994e+04 mg/L at 25 °C (estimated)[1]	-
Solubility in Oil	Soluble	-

Note: The taste description concentration is provided as parts per million (ppm), which is equivalent to mg/L in aqueous solutions.

Experimental Protocols for Odor Threshold Determination

The determination of odor thresholds is a critical aspect of sensory analysis. Methodologies differ based on the matrix (e.g., water or oil) in which the odorant is being evaluated.

Odor Threshold Determination in Water

The standard method for determining the odor threshold in water relies on sensory panel analysis, where the sample is diluted with odor-free water until the odor is just perceptible.

Protocol: Ascending Concentration Series Method (ASTM E679-04)

- Panel Selection and Training: A panel of at least eight qualified assessors is selected. Panelists are trained to recognize the specific odor of **3-(Methylthio)butanal** and consistently perform the sensory task.
- Sample Preparation:
 - A stock solution of **3-(Methylthio)butanal** is prepared in odor-free water. The concentration of this stock solution should be well above the expected threshold.

- A series of dilutions is prepared from the stock solution, typically in geometric steps (e.g., 1:2 or 1:3 ratios).
- Test Procedure:
 - Assessors are presented with a series of test cups, each containing a different dilution, alongside a reference cup containing only odor-free water.
 - The presentation follows an ascending concentration series, starting with the most dilute sample.
 - For each concentration step, assessors are asked to compare the sample with the reference and indicate whether an odor is detectable (forced-choice or yes/no paradigm).
- Data Analysis:
 - The individual threshold is the concentration at which the panelist first correctly detects the odor.
 - The group's odor threshold is calculated as the geometric mean of the individual thresholds.

Odor Threshold Determination in Oil

For oil-based matrices, Gas Chromatography-Olfactometry (GC-O) is a powerful technique that combines chemical separation with human sensory detection.

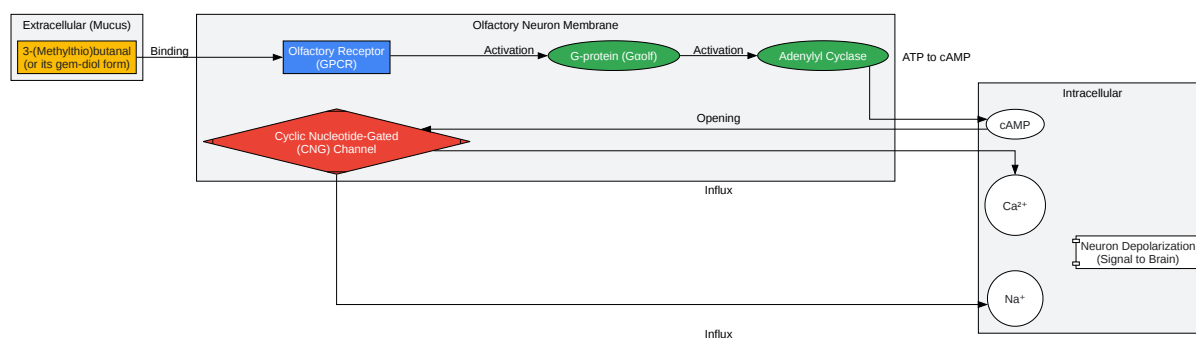
Protocol: Gas Chromatography-Olfactometry (GC-O) with Aroma Extract Dilution Analysis (AEDA)

- Sample Preparation: A solution of **3-(Methylthio)butanal** is prepared in a suitable neutral oil (e.g., refined sunflower or mineral oil) at a known concentration.
- Instrumentation:
 - A gas chromatograph (GC) equipped with a capillary column appropriate for volatile sulfur compounds is used.

- The column effluent is split between a chemical detector (e.g., Flame Ionization Detector or Mass Spectrometer) and a sniffing port.
- Olfactometry Procedure:
 - A trained assessor sniffs the effluent from the sniffing port as the sample components elute from the GC column.
 - The assessor records the time and a descriptor for any detected odor.
- Aroma Extract Dilution Analysis (AEDA):
 - The original sample is serially diluted (e.g., 1:1, 1:2, 1:4, etc.) with the oil solvent.
 - Each dilution is analyzed by GC-O.
 - The Flavor Dilution (FD) factor for **3-(Methylthio)butanal** is the highest dilution at which its odor is still detectable.
 - The odor threshold can be estimated from the concentration in the most diluted sample where the odor was perceived.

Signaling Pathway for Odor Perception

The perception of odors, including that of aldehydes like **3-(Methylthio)butanal**, is initiated by the interaction of the odorant molecule with olfactory receptors in the nasal cavity. This triggers a sophisticated intracellular signaling cascade.



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References

- 1. Fragrance University [fragranceu.com]
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